

# Isononylphenol: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Isononylphenol

Cat. No.: B1654835

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## Introduction

**Isononylphenol** (INP) is a member of the alkylphenol family, characterized by a phenol ring substituted with a nine-carbon branched alkyl chain. It is a complex mixture of isomers, with the specific branching pattern of the nonyl group influencing its chemical and physical properties, as well as its biological activity.<sup>[1][2]</sup> Industrially, **isononylphenol** is primarily produced through the acid-catalyzed alkylation of phenol with nonene.<sup>[1][3]</sup> This process results in a complex mixture of various branched-chain isomers.<sup>[3]</sup>

This technical guide provides an in-depth overview of **isononylphenol**, covering its chemical and physical properties, synthesis, analytical methodologies, and its toxicological profile, with a focus on its endocrine-disrupting capabilities.

## Chemical and Physical Properties

**Isononylphenol** is a viscous, pale-yellow liquid with a slight phenolic odor.<sup>[4]</sup> It has low solubility in water but is soluble in organic solvents like alcohols.<sup>[1][2]</sup> The technical-grade product is a complex mixture of more than 20 isomers, with varying alkyl chain branching and substitution patterns.<sup>[1]</sup>

CAS Numbers:

It is important to note that several CAS numbers are associated with **isononylphenol** and its isomers:

- 11066-49-2: This CAS number typically refers to the isomer mixture of **isononylphenol**.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- 27938-31-4: This is another CAS number associated with **isononylphenol**.[\[1\]](#)[\[6\]](#)
- 84852-15-3: This number is often used for 4-nonylphenol, branched.[\[3\]](#)
- 25154-52-3: This is the general CAS number for nonylphenol.[\[3\]](#)

For clarity in research and regulatory contexts, it is crucial to specify the exact isomeric composition when possible.

#### Quantitative Properties:

A summary of the key physical and chemical properties of **isononylphenol** is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O	<a href="#">[6]</a>
Molecular Weight	220.35 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Pale-yellow, viscous liquid	<a href="#">[4]</a>
Odor	Slight phenolic odor	<a href="#">[4]</a>
Solubility in Water	5–10 mg/L (low)	<a href="#">[1]</a>
Log Kow (Octanol-Water Partition Coefficient)	5.71 (average of 3 isomers)	<a href="#">[4]</a>
Vapor Pressure	0.000024 mmHg	<a href="#">[4]</a>
Vapor Density	7.59 (Air = 1)	<a href="#">[4]</a>
Boiling Point	Not specified	
Melting Point	-10 °C (sets to a glass)	<a href="#">[4]</a>
Flash Point	285 °F	<a href="#">[4]</a>
Density	Not specified	

# Synthesis of Isononylphenol

The industrial production of **isononylphenol** is primarily achieved through the electrophilic alkylation of phenol with isononene in the presence of an acid catalyst.<sup>[1]</sup>

## Experimental Protocol: Synthesis of p-Isononylphenol

The following protocol describes a general laboratory-scale synthesis of p-**isononylphenol**.

### Materials:

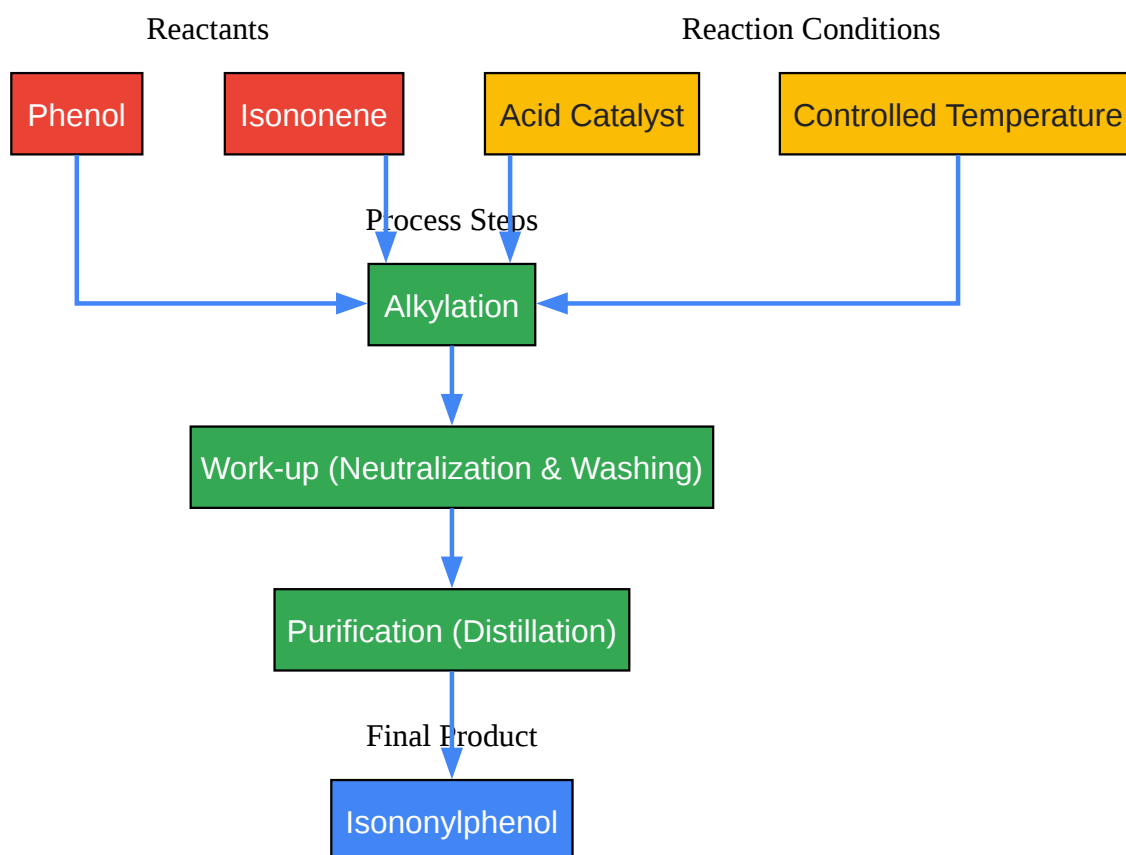
- Phenol
- Isononene (a mixture of isomers)
- Acid catalyst (e.g., sulfuric acid, acidic ion-exchange resin)<sup>[1][7]</sup>
- Solvent (e.g., hexane)
- Sodium hydroxide solution
- Distilled water
- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, separatory funnel)
- Heating mantle and magnetic stirrer

### Procedure:

- **Reaction Setup:** A round-bottom flask is charged with phenol and a solvent. The flask is equipped with a magnetic stirrer, a condenser, and a dropping funnel.
- **Catalyst Addition:** The acid catalyst is added to the reaction mixture.
- **Addition of Isononene:** Isononene is added dropwise to the stirred reaction mixture at a controlled temperature.

- Reaction: The mixture is stirred at a specific temperature for a set period to ensure the completion of the alkylation reaction.
- Work-up:
  - The reaction mixture is cooled to room temperature.
  - The catalyst is removed by filtration (if solid) or neutralized with a base.
  - The organic layer is washed with a sodium hydroxide solution to remove unreacted phenol, followed by washing with distilled water until neutral.
  - The organic layer is dried over anhydrous magnesium sulfate.
- Purification: The solvent is removed under reduced pressure, and the resulting crude **isononylphenol** is purified by vacuum distillation to obtain the final product.

Logical Relationship for **Isononylphenol** Synthesis:



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Caption: General workflow for the synthesis of **isononylphenol**.

## Analytical Methodology: GC-MS Analysis

Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the separation and identification of the various isomers of **isononylphenol** in environmental and biological samples.

### Experimental Protocol: GC-MS Analysis of **Isononylphenol** Isomers

This protocol provides a general framework for the analysis of **isononylphenol** isomers. Specific parameters may need to be optimized based on the sample matrix and

instrumentation.

#### Sample Preparation (Water Sample):

- Solid-Phase Extraction (SPE):
  - A water sample is passed through an SPE cartridge (e.g., C18) to retain the **isononylphenol**.
  - The cartridge is washed to remove interfering substances.
  - **Isononylphenol** is eluted from the cartridge with a suitable organic solvent (e.g., dichloromethane).
- Concentration: The eluate is concentrated under a gentle stream of nitrogen.
- Derivatization (Optional but Recommended): To improve chromatographic separation and sensitivity, the extracted **isononylphenol** can be derivatized (e.g., silylation) before GC-MS analysis.

#### GC-MS Instrumentation and Conditions:

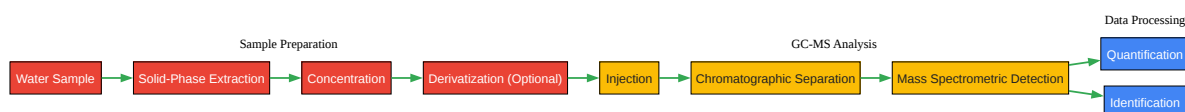
- Gas Chromatograph: Equipped with a capillary column suitable for separating alkylphenols (e.g., a non-polar or medium-polar column).
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Splitless injection.
- Oven Temperature Program: A temperature gradient is used to separate the different isomers. A typical program might start at a low temperature, ramp up to a higher temperature, and then hold for a period.
- Mass Spectrometer: A quadrupole or time-of-flight (TOF) mass spectrometer.
- Ionization Mode: Electron Ionization (EI).

- **Data Acquisition:** The mass spectrometer is operated in either full scan mode to identify unknown isomers or selected ion monitoring (SIM) mode for targeted quantification of specific isomers.

#### Data Analysis:

- **Identification:** Isomers are identified by comparing their retention times and mass spectra with those of authentic standards.
- **Quantification:** The concentration of each isomer is determined by creating a calibration curve using standards of known concentrations. An internal standard is often used to correct for variations in sample preparation and injection.

#### Experimental Workflow for GC-MS Analysis of **Isononylphenol**:



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Caption: Workflow for the GC-MS analysis of **isononylphenol**.

## Toxicological Profile: Endocrine Disruption

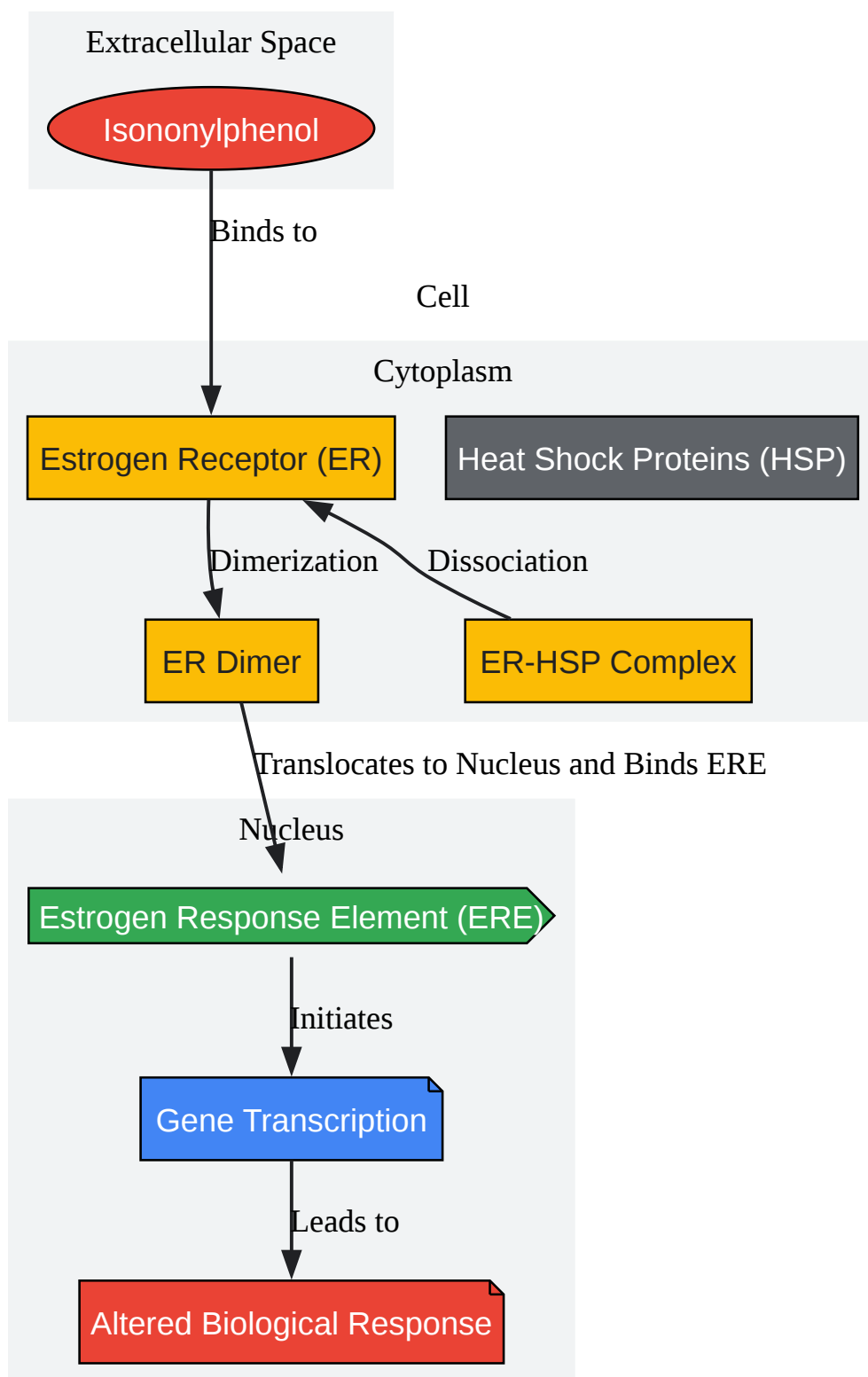
**Isononylphenol** is recognized as an endocrine-disrupting chemical (EDC).[1] It can mimic the effects of the natural hormone estrogen by binding to estrogen receptors (ERs), thereby interfering with the normal functioning of the endocrine system.[1] This estrogenic activity is a significant concern due to its potential to cause adverse effects on reproductive health and development.[8]

Mechanism of Action: Estrogen Receptor Signaling Pathway

The primary mechanism of **isononylphenol**'s endocrine-disrupting activity involves its interaction with the estrogen receptor signaling pathway. As a xenoestrogen, **isononylphenol** can bind to estrogen receptors (ER $\alpha$  and ER $\beta$ ), initiating a cascade of events that are normally triggered by endogenous estrogens like estradiol.

Signaling Pathway Diagram:





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Caption: **Isononylphenol's** interference with the estrogen receptor signaling pathway.

## Applications

The primary industrial use of **isononylphenol** is as an intermediate in the production of nonylphenol ethoxylates (NPEs).<sup>[1]</sup> NPEs are non-ionic surfactants widely used in:

- Detergents and Cleaners: For their excellent cleaning and emulsifying properties.<sup>[1]</sup>
- Emulsifiers: In various industrial processes and formulations.<sup>[1]</sup>
- Paints and Coatings: As dispersing and wetting agents.
- Agrochemicals: In pesticide formulations to improve their effectiveness.

**Isononylphenol** itself is also used in the manufacturing of:

- Antioxidants: For plastics and rubber.
- Lubricating oil additives.
- PVC stabilizers.<sup>[1]</sup>

Due to environmental and health concerns, the use of nonylphenol and its ethoxylates has been restricted in some regions, particularly in Europe.<sup>[1]</sup>

## Conclusion

**Isononylphenol** is a commercially important chemical with a wide range of applications. However, its complex isomeric nature and its classification as an endocrine disruptor necessitate careful handling and monitoring. A thorough understanding of its properties, synthesis, and analytical methods is crucial for researchers, scientists, and drug development professionals working with this compound or assessing its environmental and health impacts. The detailed information and protocols provided in this guide serve as a valuable resource for these endeavors.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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